

6-Chloro-[2,4'-bipyridin]-4-amine molecular structure

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Compound of Interest

Compound Name: 6-Chloro-[2,4'-bipyridin]-4-amine

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In-Depth Technical Guide: 6-Chloro-[2,4'-bipyridin]-4-amine

Executive Summary

6-Chloro-[2,4'-bipyridin]-4-amine is a specialized heterocyclic intermediate critical to the synthesis of next-generation kinase inhibitors, particularly those targeting the Wnt signaling pathway (e.g., Porcupine inhibitors). Structurally defined by a 2,4'-bipyridine core substituted with a chloro group at the 6-position and an amine at the 4-position, this molecule serves as a "lynchpin" scaffold. Its unique halogenation pattern allows for sequential, orthogonal functionalization—essential for Structure-Activity Relationship (SAR) optimization in drug discovery.

This guide details the molecular architecture, synthesis protocols, and strategic applications of **6-Chloro-[2,4'-bipyridin]-4-amine**, providing researchers with a robust framework for its utilization.

Molecular Architecture & Properties[1][2]

The molecule's efficacy as a pharmacophore stems from its electronic and steric profile. The 2,4'-bipyridine system is a privileged scaffold in medicinal chemistry, often mimicking the biaryl

motifs found in potent kinase inhibitors.

Property	Specification
IUPAC Name	6-Chloro-[2,4'-bipyridin]-4-amine
Molecular Formula	C ₁₀ H ₈ ClN ₃
Molecular Weight	205.64 g/mol
Core Scaffold	2,4'-Bipyridine (Pyridine-Pyridine linkage)
Key Substituents	C6-Chloro: Electrophilic handle for SNAr or cross-coupling. C4-Amine: H-bond donor; nucleophilic handle for amide coupling.[1]
Electronic Character	Electron-deficient (due to pyridine nitrogens and chloro substituent).
pKa (Predicted)	~3.5 (Pyridine N), ~2.0 (Amine N - weakly basic due to electron withdrawal).

Structural Insight: The 2,4'-linkage introduces a twist angle between the two pyridine rings (typically 20-40° in solution) to minimize steric clash between protons. This non-planar conformation is crucial for binding to the ATP-binding pockets of kinases or the acyl-binding pocket of Porcupine (PORCN), where induced fit is a key mechanism of action.

Synthesis & Manufacturing Protocol

The synthesis of **6-Chloro-[2,4'-bipyridin]-4-amine** requires precise regiocontrol to avoid bis-coupling or polymerization. The most robust route utilizes a Suzuki-Miyaura cross-coupling between a dihalo-pyridine and a boronic acid.

Core Reaction: Regioselective Suzuki Coupling

Precursors:

- 2,6-Dichloro-4-aminopyridine (Electrophile)
- 4-Pyridylboronic acid (Nucleophile)

Reaction Scheme: 2,6-Dichloro-4-aminopyridine + 4-Pyridylboronic acid → **6-Chloro-[2,4'-bipyridin]-4-amine**

Step-by-Step Protocol:

- Setup: In a 250 mL round-bottom flask, dissolve 2,6-dichloro-4-aminopyridine (1.0 eq) and 4-pyridylboronic acid (1.1 eq) in a mixture of 1,4-Dioxane/Water (4:1 v/v).
 - Why Dioxane/Water? This solvent system solubilizes both the organic halide and the inorganic base while maintaining a high enough boiling point for the reaction.
- Base Addition: Add Na_2CO_3 (2.0 eq). Degas the solution by bubbling N_2 for 15 minutes.
 - Critical Step: Oxygen removal is vital to prevent homocoupling of the boronic acid or oxidation of the catalyst.
- Catalyst Addition: Add $\text{Pd}(\text{PPh}_3)_4$ (5 mol%). Quickly seal the flask under N_2 atmosphere.
- Reflux: Heat the mixture to 90-100°C for 12-16 hours.
 - Monitoring: Check progress via TLC (50% EtOAc/Hexanes) or LC-MS. Look for the disappearance of the starting dichloride ($m/z \sim 163$) and appearance of the product ($m/z \sim 206$).
- Workup: Cool to room temperature. Dilute with water and extract with EtOAc (3x).^[2] Wash combined organics with brine, dry over Na_2SO_4 , and concentrate in vacuo.
- Purification: Purify via flash column chromatography (SiO_2). Elute with a gradient of 0-10% MeOH in DCM.
 - Note: The product is polar due to the pyridine nitrogens and free amine.

Self-Validating Checkpoint:

- ^1H NMR ($\text{DMSO}-d_6$): Look for the characteristic pair of doublets for the 4-pyridyl ring ($\text{AA}'\text{BB}'$ system) and two distinct singlets for the central pyridine ring protons (H3 and H5), confirming the asymmetric substitution.

- MS (ESI): Observe the $[M+H]^+$ peak at 206/208 with a 3:1 intensity ratio, confirming the presence of a single chlorine atom.

Strategic Applications in Drug Discovery

This molecule acts as a "Lynchpin" intermediate, allowing medicinal chemists to elaborate the scaffold in two distinct directions (Orthogonal Functionalization).

A. Wnt Pathway / Porcupine Inhibitors

The Wnt signaling pathway is a major target in oncology (e.g., colorectal cancer). Porcupine (PORCN) inhibitors like WNT974 (LGK974) utilize a biaryl core.

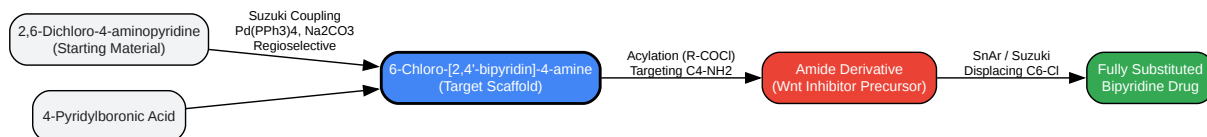
- Role: The 2,4'-bipyridine core mimics the biaryl system of LGK974.
- Mechanism: The 4-amine can be acylated to form the "tail" that extends into the solvent-exposed region of the enzyme, while the 6-chloro group can be substituted with a lipophilic "head" group to occupy the deep hydrophobic pocket.

B. Orthogonal Functionalization Logic

- Step 1 (Amide Coupling): The C4-amine is acylated (e.g., with phenylacetic acid derivatives).
- Step 2 (S_NAr or Suzuki): The C6-chloro is displaced by a nucleophile (amine/alkoxide) or coupled with another aryl boronic acid.
 - Why this order? The amine is nucleophilic now. Once acylated, the pyridine ring becomes more electron-deficient, activating the C6-Cl for easier displacement in Step 2.

Visualization of Reaction Logic

The following diagram illustrates the synthesis and downstream functionalization pathways, highlighting the strategic value of the C6-Cl and C4-NH₂ handles.



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Caption: Synthesis and orthogonal functionalization strategy for **6-Chloro-[2,4'-bipyridin]-4-amine**.

Analytical Profile

Technique	Expected Signal / Characteristic
1H NMR (400 MHz, DMSO-d ₆)	δ 8.65 (d, 2H): Pyridine-B (C2', C6') δ 7.90 (d, 2H): Pyridine-B (C3', C5') δ 7.10 (s, 1H): Pyridine-A (C3) δ 6.85 (s, 1H): Pyridine-A (C5) δ 6.50 (br s, 2H): NH ₂ (Exchangeable)
LC-MS (ESI+)	m/z 206.0 / 208.0: [M+H] ⁺ (Characteristic 3:1 Chlorine Isotope Pattern)
TLC (50% EtOAc/Hex)	R _f ~ 0.3: Mid-polar spot, UV active (254 nm).

References

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